

Application Notes and Protocols for EEG and EMG Measurements with UCM765 Treatment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UCM765

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Introduction

UCM765 is a novel selective partial agonist for the melatonin MT2 receptor.[1][2] Melatonin, a neurohormone primarily known for regulating the sleep-wake cycle, exerts its effects through two main G-protein-coupled receptors, MT1 and MT2.[2] The selective action of **UCM765** on the MT2 receptor makes it a valuable tool for investigating the specific roles of this receptor in various physiological processes, including sleep regulation and anxiety.[1][2] Preclinical studies have demonstrated that **UCM765** can promote non-rapid eye movement sleep (NREMS) and exhibits anxiolytic properties.[1][2]

These application notes provide detailed protocols for conducting electroencephalography (EEG) and electromyography (EMG) measurements in preclinical models, specifically rats, to assess the effects of **UCM765** on sleep architecture and muscle tone. The presented methodologies are based on established research protocols and aim to guide researchers in obtaining reliable and reproducible data.

Data Presentation

The following tables summarize the quantitative data from studies investigating the effects of **UCM765** on sleep parameters in rats.

Table 1: Effect of **UCM765** on Non-Rapid Eye Movement Sleep (NREMS) in Rats

Treatment Group	NREMS Latency (minutes)	Total NREMS Time (minutes)	Number of NREMS Episodes	Mean NREMS Episode Length (minutes)
Vehicle	18.2 ± 2.1	289.5 ± 15.6	68.4 ± 4.5	4.3 ± 0.2
UCM765 (40 mg/kg)	8.9 ± 1.5	354.8 ± 12.3	65.2 ± 3.8	5.5 ± 0.3
Diazepam (2 mg/kg)	7.8 ± 1.1	368.1 ± 14.9*	45.3 ± 2.9##	8.2 ± 0.5###

*Data are presented as mean ± SEM. Statistical significance vs. vehicle: *p < 0.05, **p < 0.01. Statistical significance vs. **UCM765**: ##p < 0.01, ###p < 0.001. Data adapted from Ochoa-Sanchez et al. (2012).[1]

Table 2: Effect of **UCM765** on Rapid Eye Movement Sleep (REMS) and Wakefulness in Rats

Treatment Group	REMS Latency (minutes)	Total REMS Time (minutes)	Number of REMS Episodes	Total Wakefulness Time (minutes)
Vehicle	25.4 ± 3.2	45.1 ± 3.7	18.2 ± 1.9	385.4 ± 18.9
UCM765 (40 mg/kg)	42.1 ± 4.5	42.8 ± 3.1	17.5 ± 1.5	322.3 ± 15.1*
Diazepam (2 mg/kg)	55.3 ± 5.1***	40.2 ± 2.8	16.9 ± 1.3	291.6 ± 12.8

*Data are presented as mean ± SEM. Statistical significance vs. vehicle: *p < 0.05, **p < 0.01, ***p < 0.001. Data adapted from Ochoa-Sanchez et al. (2012).[1]

Experimental Protocols

Protocol 1: Surgical Implantation of EEG/EMG Electrodes in Rats

This protocol describes the surgical procedure for implanting electrodes for chronic EEG and EMG recordings in rats.

Materials:

- Adult male Sprague-Dawley rats (250-300g)
- Anesthetic (e.g., isoflurane or ketamine/xylazine cocktail)
- Stereotaxic apparatus
- Surgical drill
- Stainless steel screw electrodes for EEG
- Teflon-coated stainless steel wires for EMG
- Dental cement
- Suturing material
- Analgesics and antibiotics

Procedure:

- **Anesthesia and Stereotaxic Mounting:** Anesthetize the rat and place it in a stereotaxic apparatus. Ensure a surgical level of anesthesia is maintained throughout the procedure.
- **Incision and Skull Exposure:** Make a midline incision on the scalp to expose the skull. Clean and dry the skull surface.
- **EEG Electrode Implantation:** Drill small burr holes through the skull over the desired cortical areas (e.g., frontal and parietal cortices). Gently screw the stainless steel electrodes into the burr holes, ensuring they make contact with the dura mater but do not penetrate the brain tissue.
- **EMG Electrode Implantation:** For EMG recordings, insert the Teflon-coated wires into the nuchal (neck) muscles. The wires should be placed to detect muscle activity associated with

changes in posture and muscle tone.

- **Securing the Electrodes:** Secure the EEG and EMG electrodes to the skull using dental cement. This forms a stable headstage for future recordings.
- **Suturing and Post-operative Care:** Suture the scalp incision around the headstage. Administer analgesics and antibiotics as per veterinary guidelines. Allow the animals to recover for at least one week before starting the experiments.

Protocol 2: EEG and EMG Recording with UCM765 Administration

This protocol details the procedure for recording EEG and EMG signals in freely moving rats following the administration of **UCM765**.

Materials:

- Rats with implanted EEG/EMG electrodes
- Recording chamber with a counterbalanced arm to allow free movement
- EEG/EMG amplification and data acquisition system
- **UCM765** solution
- Vehicle solution (e.g., saline with a small percentage of DMSO)
- Syringes for subcutaneous injection

Procedure:

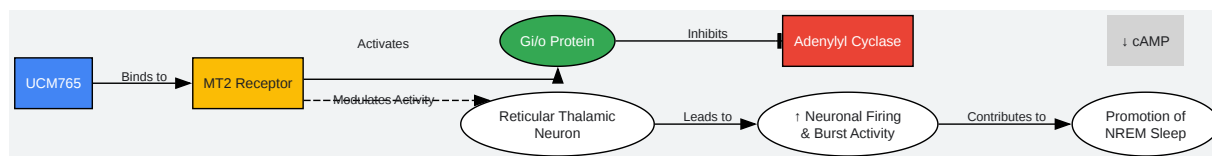
- **Habituation:** Habituate the rats to the recording chamber and the connection of the recording cable for at least two days before the experiment.
- **Baseline Recording:** On the day of the experiment, connect the rat to the recording system and allow for a baseline recording period of at least 2 hours to establish normal sleep-wake patterns.

- **UCM765 Administration:** Administer **UCM765** subcutaneously at the desired dose (e.g., 40 mg/kg).[1] For control experiments, administer the vehicle solution.
- **Data Acquisition:** Continuously record EEG and EMG signals for a prolonged period (e.g., 24 hours) post-injection. Ensure the recording environment is controlled for light-dark cycles, temperature, and noise.
- **Data Analysis:**
 - **Sleep Scoring:** Visually score the recorded data in epochs (e.g., 10-second epochs) to classify the animal's state as wakefulness, NREMS, or REMS based on the EEG and EMG characteristics.
 - **Wakefulness:** Low-amplitude, high-frequency EEG and high EMG activity.
 - **NREMS:** High-amplitude, low-frequency EEG (delta waves) and reduced EMG activity compared to wakefulness.
 - **REMS:** Low-amplitude, high-frequency EEG (theta waves) and muscle atonia (very low EMG activity).
 - **Quantitative Analysis:** Quantify various sleep parameters, including latency to NREMS and REMS, total time spent in each state, number of episodes, and mean duration of episodes.
 - **Spectral Analysis:** Perform spectral analysis of the EEG signal to assess changes in brainwave frequencies (e.g., delta, theta, alpha, beta, gamma power) following **UCM765** treatment.

Visualizations

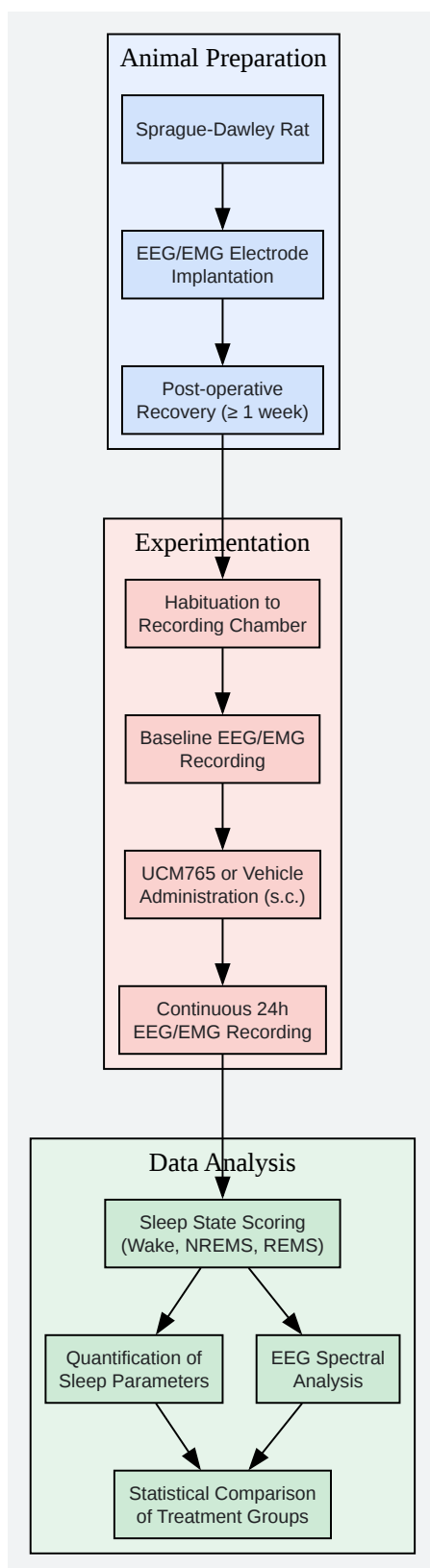
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the proposed signaling pathway of **UCM765** and the general experimental workflow for EEG/EMG studies.



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Caption: Proposed signaling pathway of **UCM765** action.



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- 2. Anxiolytic effects of the melatonin MT(2) receptor partial agonist UCM765: comparison with melatonin and diazepam - PubMed [pubmed.ncbi.nlm.nih.gov]
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